

A Comparative Study of the Reactivity of 5-Oxopentanoic Acid and Glutaric Acid

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Compound of Interest		
Compound Name:	5-Oxopentanoic acid	
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This guide provides a detailed comparative analysis of the chemical reactivity of **5- Oxopentanoic acid** and glutaric acid. While both are five-carbon aliphatic chains, the presence of a terminal aldehyde group in **5-oxopentanoic acid**, in contrast to the second carboxylic acid group in glutaric acid, imparts distinct chemical properties and reactivity. This comparison is supported by available experimental data and established chemical principles.

Structural and Physicochemical Properties

A fundamental understanding of the structural differences is key to comprehending the divergent reactivity of these two molecules. **5-Oxopentanoic acid**, also known as glutaraldehydic acid, possesses both a carboxylic acid and an aldehyde functional group.[1][2] [3] Glutaric acid, a dicarboxylic acid, features two carboxylic acid groups.[4] This structural variance influences their physical and chemical properties, as summarized in the table below.



Property	5-Oxopentanoic Acid	Glutaric Acid
Synonyms	Glutaraldehydic acid, 4- Formylbutyric acid[1][2]	Pentanedioic acid, 1,3- Propanedicarboxylic acid
Molecular Formula	C5H8O3[1][2]	C5H8O4
Molecular Weight	116.11 g/mol [1]	132.12 g/mol
Functional Groups	Carboxylic Acid, Aldehyde	Two Carboxylic Acids
рКаı	Not experimentally determined, estimated to be ~4.5	4.34
pKa ₂	-	5.22 - 5.41
Physical State	Solid[2]	Colorless crystals or white solid

Note: An experimental pKa value for **5-oxopentanoic acid** is not readily available in the literature. The estimated value is based on the pKa of similar short-chain carboxylic acids. The electron-withdrawing effect of the aldehyde group is expected to slightly increase the acidity compared to pentanoic acid (pKa ~4.8), but this effect is attenuated by the intervening alkyl chain.

Comparative Reactivity

The differing functional groups dictate the distinct reactive profiles of these two acids.

Acidity

Glutaric acid is a diprotic acid, exhibiting two distinct pKa values for the sequential deprotonation of its two carboxylic acid groups. The first dissociation is more favorable due to the electron-withdrawing inductive effect of the second carboxyl group.

5-Oxopentanoic acid, being a monoprotic carboxylic acid, has only one pKa value. The aldehyde group, being electron-withdrawing, is expected to slightly increase the acidity of the carboxylic acid compared to a simple alkanoic acid of similar chain length.

Reactivity of the Carbonyl Groups



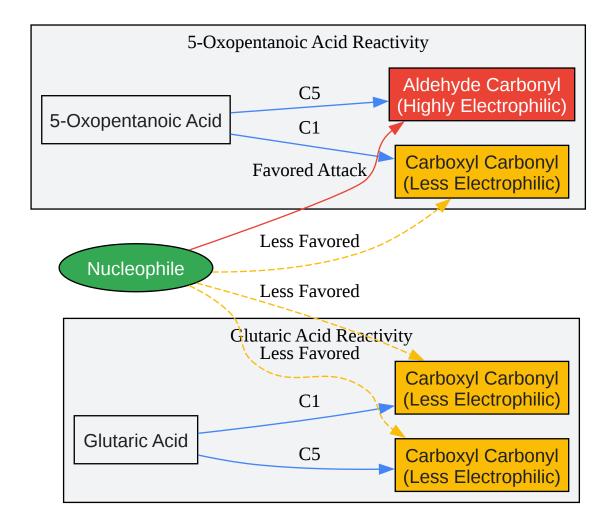




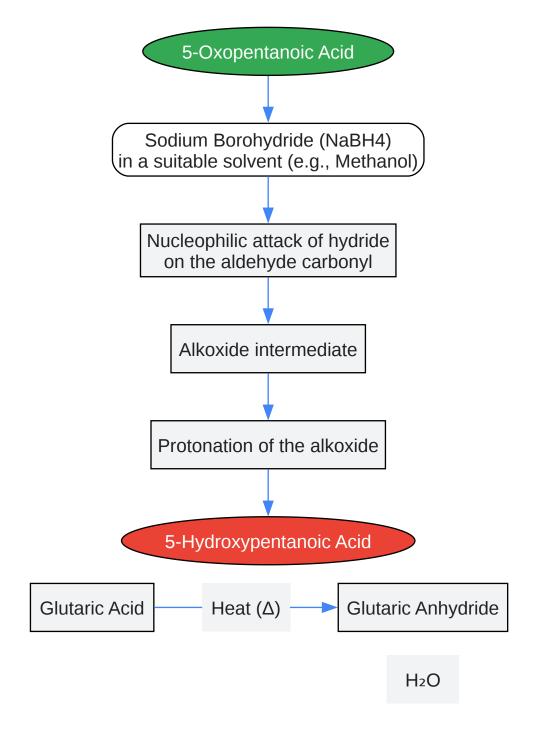
A significant point of divergence in their reactivity lies in the nature of their carbonyl groups. **5-Oxopentanoic acid** possesses both a relatively unreactive carboxylic acid carbonyl and a highly reactive aldehyde carbonyl. Aldehydes are generally more susceptible to nucleophilic attack than carboxylic acids.[5][6][7] Glutaric acid, on the other hand, has two carboxylic acid carbonyls.

This difference is illustrated in the following diagram:









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